

Personal protective equipment for handling Picrasidine I

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Picrasidine I

Cat. No.: B010304

[Get Quote](#)

Essential Safety and Handling Guide for Picrasidine I

This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Picrasidine I**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Picrasidine I** is presented below. This information is essential for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₂
Molecular Weight	240.26 g/mol
Appearance	Powder
Storage Temperature	-20°C (powder) or -80°C (in solvent)[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[2]

Note: The safety information is based on a Safety Data Sheet for a closely related compound, and the physical properties are for **Picrasidine I**.

Personal Protective Equipment (PPE) and Safe Handling

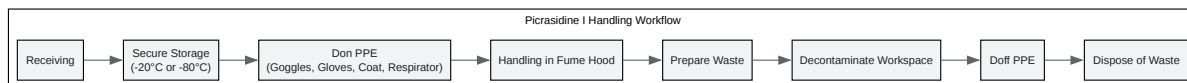
Adherence to proper personal protective equipment protocols is mandatory when handling **Picrasidine I** to prevent exposure. The required PPE and handling procedures are outlined below.

Required Personal Protective Equipment

- Eye Protection: Safety goggles with side-shields are required to protect against splashes.[\[1\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant protective gloves must be worn.[\[1\]](#)[\[3\]](#)
- Body Protection: An impervious lab coat or protective suit is necessary to prevent skin contact.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation.[\[1\]](#)

Standard Operating Procedure for Handling

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#) Ensure that a safety shower and eyewash station are readily accessible.[\[1\]](#)
- Handling: Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#) Do not inhale dust or aerosols.[\[1\]](#) When using the product, do not eat, drink, or smoke.[\[1\]](#)[\[4\]](#)
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#) Store away from direct sunlight and sources of ignition.[\[1\]](#) Recommended storage is at -20°C for the powder form or -80°C when in solvent.[\[1\]](#)



[Click to download full resolution via product page](#)

Safe handling workflow for **Picrasidine I**.

Emergency Procedures

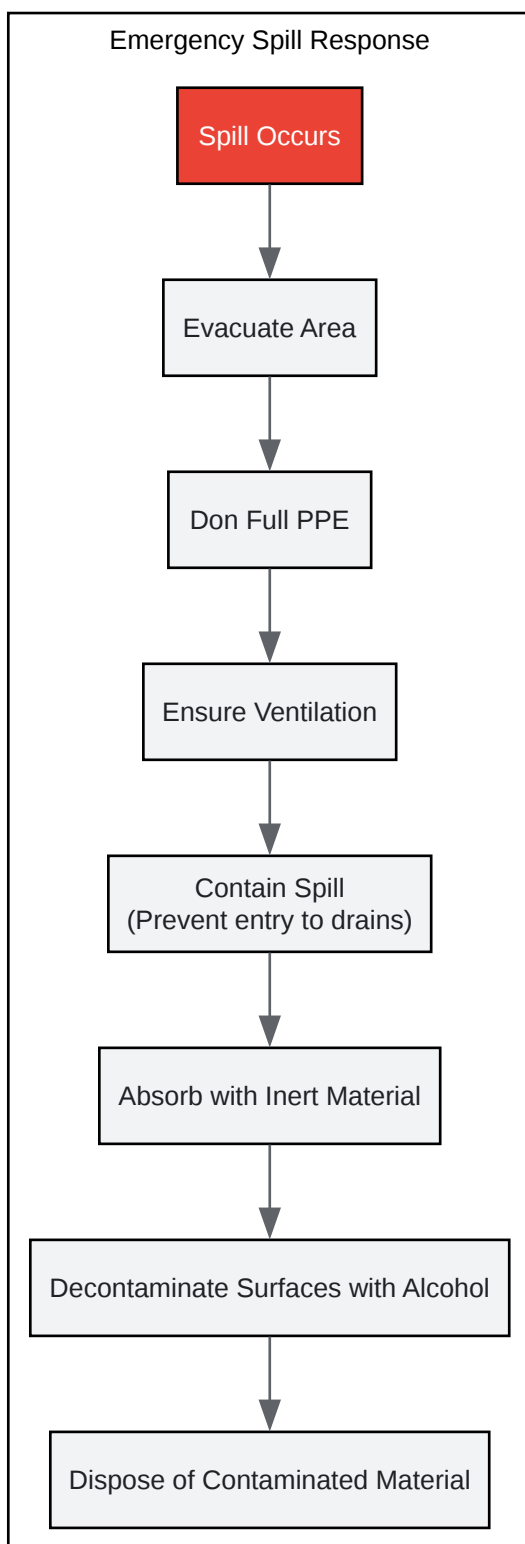
Immediate and appropriate action is critical in the event of an emergency involving **Picrasidine I**.

First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water after removing any contact lenses.^[1] Seek prompt medical attention.^[1]
- Skin Contact: Thoroughly rinse the affected skin with plenty of water.^[1] Remove contaminated clothing and shoes and consult a physician.^[1]
- Inhalation: Move the individual to fresh air immediately.^[1] If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.^[1]
- Ingestion: Wash out the mouth with water.^[1] Do not induce vomiting and seek immediate medical attention.^[1]

Spill and Leak Response

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.^[1] Use full personal protective equipment.^[1] Prevent the spill from entering drains or water courses.^[1] Absorb the spill with an inert, liquid-binding material such as diatomite.^[1] Decontaminate surfaces and equipment by scrubbing with alcohol.^[1]



[Click to download full resolution via product page](#)

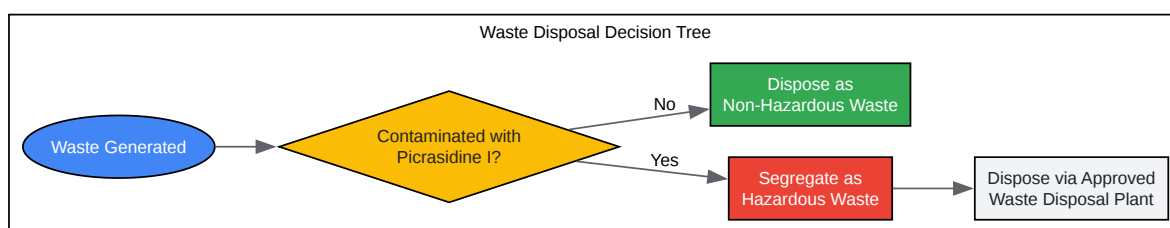
Emergency response flowchart for a **Picrasidine I** spill.

Disposal Plan

Proper disposal of **Picrasidine I** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Protocol

All waste containing **Picrasidine I** must be treated as hazardous. Dispose of the substance and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[1] Do not allow the product to enter drains, water courses, or the soil.^[1]



[Click to download full resolution via product page](#)

Decision-making diagram for **Picrasidine I** waste segregation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Picrasidine Q|101219-61-8|MSDS [dcchemicals.com]
- 2. Picrasidine I | CAS:100234-59-1 | Manufacturer ChemFaces [chemfaces.com]
- 3. Choosing The Correct PPE | Environmental Health & Safety [ehs.ucmerced.edu]
- 4. cdn.chemservice.com [cdn.chemservice.com]

- To cite this document: BenchChem. [Personal protective equipment for handling Picrasidine I]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010304#personal-protective-equipment-for-handling-picrasidine-i]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com